

The Alkyl Ketene Dimer (AKD) Reaction with Cellulose: A Technical Guide

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Compound of Interest

Compound Name: ALKYL KETENE DIMER

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the chemical interactions between **Alkyl Ketene Dimer (AKD)** and cellulose. AKD is a widely utilized sizing agent in the papermaking industry to impart water resistance.^[1] Understanding the core reaction mechanism is crucial for optimizing its efficiency and for various applications in materials science and drug delivery where cellulose is a key component. This document outlines the primary reaction pathways, influencing factors, quantitative kinetic data, and detailed experimental protocols for analysis.

Core Reaction Mechanism: Esterification

The primary mechanism by which AKD renders cellulose hydrophobic is through a covalent esterification reaction. The strained β -propiolactone ring of the AKD molecule reacts with the hydroxyl groups on the cellulose backbone to form a β -keto ester.^{[2][3][4]} This reaction anchors the long, hydrophobic alkyl chains of the AKD onto the cellulose surface, creating a barrier to water penetration.^{[4][5]} The formation of this covalent bond is considered essential for permanent hydrophobicity.^[6]

The reaction is generally understood to proceed through several key stages:

- **Retention:** AKD emulsion particles are retained on the cellulose fibers in the wet end of the papermaking process.^[7]

- Spreading: As the paper is dried and heated, the AKD melts and spreads over the fiber surfaces.[3][8]
- Reaction: At elevated temperatures, the lactone ring of the AKD reacts with the hydroxyl groups of cellulose.[5][9]

While the formation of a β -keto ester is widely accepted, some studies suggest that the majority of AKD in sized paper may be unbound, and that physical adsorption and the orientation of the AKD molecules also play a significant role in hydrophobicity.[8][10]

Competing Reaction: Hydrolysis

A significant competing reaction that reduces the efficiency of AKD sizing is hydrolysis. The lactone ring of the AKD can also react with water, which is abundant in the papermaking process.[11][12] This reaction opens the ring to form an unstable β -keto acid, which then decarboxylates to yield a ketone.[4][11] This resulting ketone is no longer reactive with cellulose and does not contribute to sizing, and can sometimes lead to undesirable deposits.[11] The rate of hydrolysis is influenced by factors such as pH and temperature, and it is reported to be faster than the reaction with cellulose.[12]

Factors Influencing the AKD-Cellulose Reaction

Several factors significantly influence the extent and rate of the reaction between AKD and cellulose:

- pH: The reaction is most effective in neutral to slightly alkaline conditions, typically between pH 7.5 and 9.0.[1][3][9] Below pH 6.0, the reactivity of AKD is minimal.[1]
- Temperature: Elevated temperatures during the drying process are necessary to melt the AKD and provide the activation energy for the esterification reaction.[2][5] Ideal drying temperatures are in the range of 90-120°C.[5]
- Pulp Type: The chemical and physical properties of the cellulose fibers affect AKD performance. For instance, wood pulp generally shows better sizing results than non-wood pulp.[1]

- Catalysts and Promoters: Certain chemicals can accelerate the AKD-cellulose reaction. Polyamidoamine-epichlorohydrin (PAE) resins are known to increase the reactivity of AKD. [\[11\]](#)

Quantitative Data

The following tables summarize key quantitative data related to the AKD-cellulose reaction found in the literature.

Parameter	Value	Conditions	Source
Activation Energy (Ea)	61.4 kJ/mol	Reaction of AKD vapor with cellulose films	[6]
72 kJ/mol	Reaction of AKD with bleached kraft pulp	[4]	
46 kJ/mol	Reaction of AKD with bleached kraft pulp	[4]	
Optimal pH Range	7.5 - 8.5	[1]	
Drying Temperature	90 - 120 °C	[5]	
Extent of Reaction with Cellulose	15 - 40%	[12]	

Experimental Protocols

Quantification of Bound and Unbound AKD

This protocol describes a method for the separate quantification of reacted (bound) and unreacted (unbound) AKD in paper.

Materials:

- Paper sample sized with AKD
- Soxhlet extraction apparatus

- Dichloromethane
- Potassium hydroxide
- Methanol
- Hydrochloric acid
- Toluene
- Anhydrous magnesium sulfate
- Gas chromatograph (GC)

Procedure:

- Extraction of Unbound AKD:
 1. Cut a known weight of the paper sample into small pieces.
 2. Place the paper pieces into a thimble for the Soxhlet extractor.
 3. Extract the sample with dichloromethane at 60-70°C for 24 hours to remove the unbound AKD.[\[13\]](#)
 4. Collect the dichloromethane extract containing the unbound AKD for later analysis.
- Extraction of Bound AKD:
 1. Prepare a 22.4 g/L solution of potassium hydroxide in methanol.
 2. Take the paper sample from the previous step (which now only contains bound AKD) and immerse it in the methanolic potassium hydroxide solution.
 3. Heat the mixture at 40-50°C for 3 hours to hydrolyze the ester bond between the AKD and cellulose.[\[13\]](#)
 4. After cooling, acidify the solution with hydrochloric acid.

5. Extract the hydrolyzed AKD into toluene by repetitive separation.
 6. Combine the toluene layers, dry with anhydrous magnesium sulfate, and filter.
- Quantification:
 1. Analyze the extracts from both steps using a suitable analytical technique, such as gas chromatography, to determine the amount of AKD present.[\[14\]](#)

Spectroscopic Analysis of AKD-Cellulose Reaction

Fourier Transform Infrared (FTIR) spectroscopy can be used to provide evidence for the formation of the β -keto ester bond.

Materials:

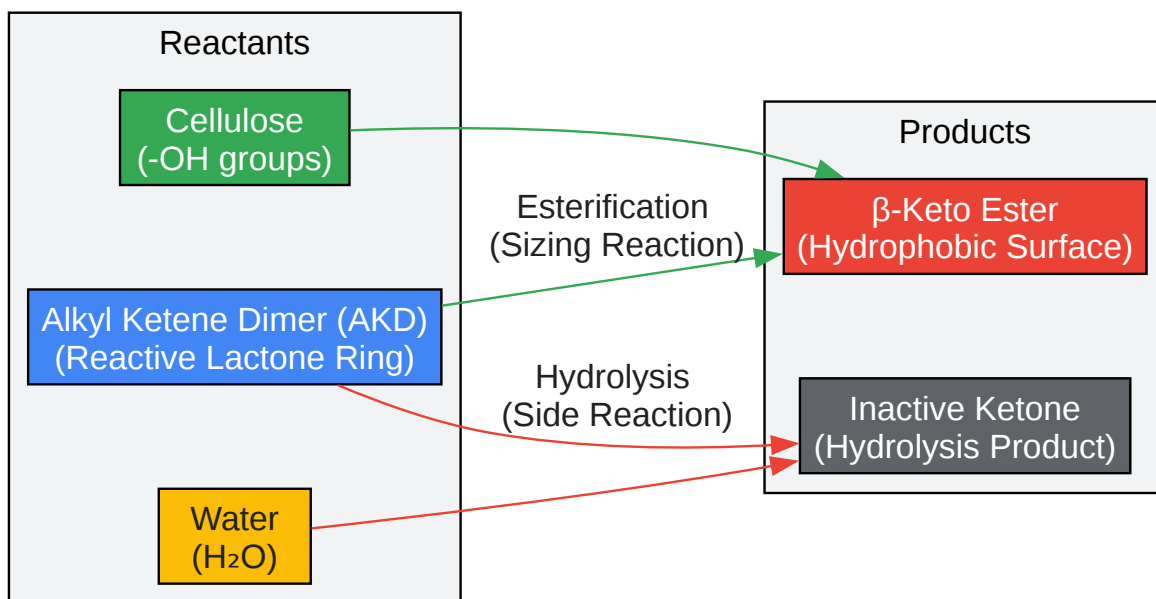
- FTIR spectrometer with an Attenuated Total Reflection (ATR) accessory
- Untreated cellulose film or paper
- AKD-treated cellulose film or paper

Procedure:

- Obtain an FTIR spectrum of the untreated cellulose sample as a baseline.
- Obtain an FTIR spectrum of the AKD-treated sample.
- Compare the two spectra. The formation of a β -keto ester bond is indicated by the appearance of a new absorption band around 1720 cm^{-1} .[\[2\]](#)[\[15\]](#) The peak at 1848 cm^{-1} corresponds to the C=O stretching of the lactone ring in unreacted AKD.[\[2\]](#)

Visualizations

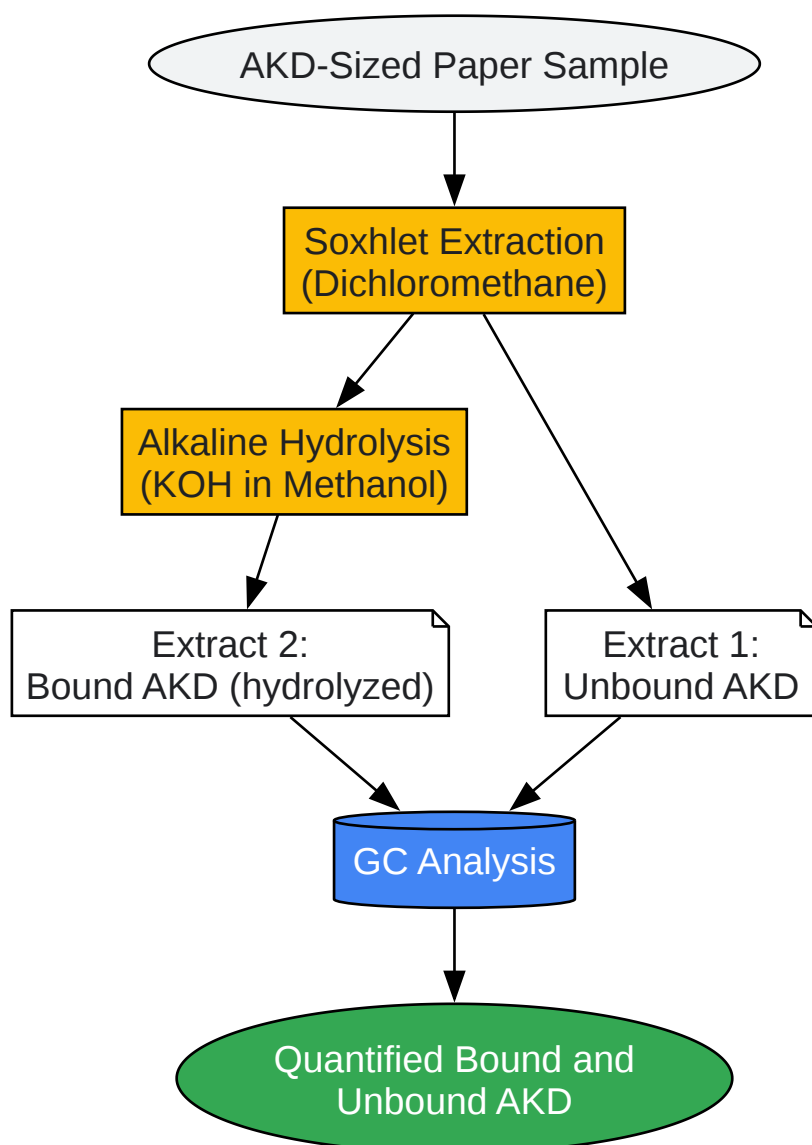
Reaction Pathways



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Caption: Reaction pathways of AKD with cellulose and water.

Experimental Workflow for AKD Quantification



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Caption: Workflow for quantifying bound and unbound AKD.

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